

# Section 1: Compound Identification and Inferred Hazard Profile

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: *Ethyl 6-bromo-2-fluoro-3-methoxybenzoate*

CAS No.: 1823558-41-3

Cat. No.: B6296095

[Get Quote](#)

**Ethyl 6-bromo-2-fluoro-3-methoxybenzoate** is a substituted aromatic carboxylic acid ester. Its structure, featuring a brominated and fluorinated benzene ring with a methoxy and an ethyl ester group, suggests a reactivity and toxicological profile common to many halogenated aromatic compounds used in synthesis.

While a specific Safety Data Sheet (SDS) for **Ethyl 6-bromo-2-fluoro-3-methoxybenzoate** is not readily available, a reliable hazard profile can be constructed by examining structurally related compounds. The primary analog for this assessment is the parent carboxylic acid, 6-bromo-2-fluoro-3-methoxybenzoic acid, along with other similar substituted benzoates. The safety classifications for these analogs are remarkably consistent, allowing for a high-confidence inference of the hazards associated with the target compound.

Table 1: Inferred GHS Hazard Classification and Statements

GHS Pictogram	Signal Word	Hazard Class	Hazard Statement Code	Hazard Statement Description	Primary Sources (Analog)
		Acute Toxicity (Category 4)	H302	Harmful if swallowed.	
		Skin Corrosion/Irritation (Category 2)	H315	Causes skin irritation.	[1][2]
		Serious Eye Damage/Irritation (Category 2A)	H310	Causes serious eye irritation.	[1][2]
		Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335	May cause respiratory irritation.	[1][2][3]

Note: The hazard profile is inferred from safety data for structurally similar compounds. This information should be used as a primary guideline for handling, assuming these hazards until a verified SDS for the specific compound becomes available.

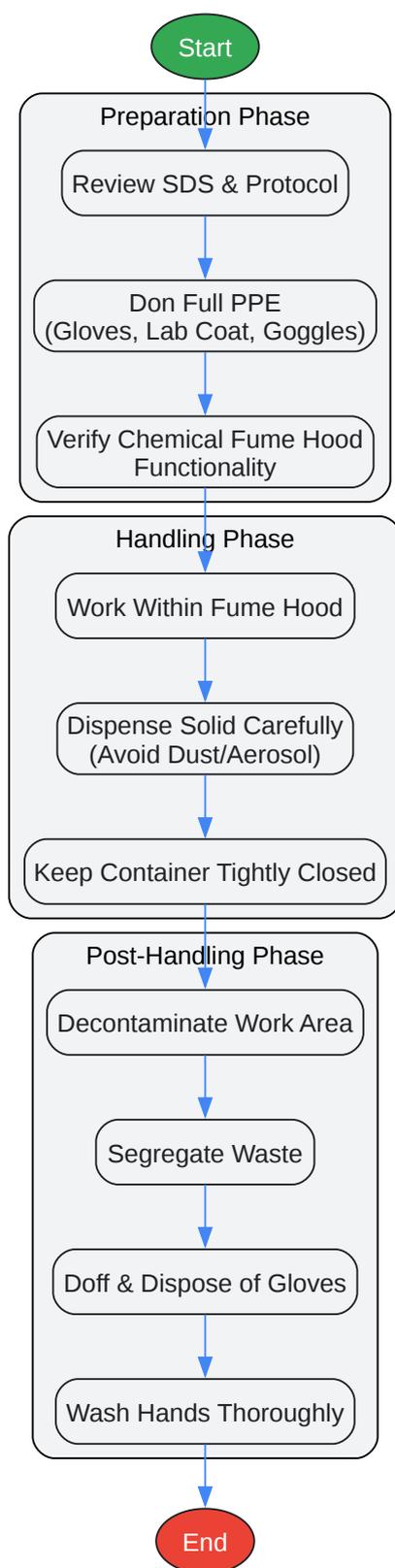
## Section 2: Scientific Rationale for Hazard Profile

The inferred hazards are chemically logical. The halogenated aromatic core can interact with biological macromolecules, leading to irritation and toxicity. The ester functional group can be hydrolyzed in vivo to the corresponding carboxylic acid and ethanol, and the parent acid exhibits similar irritant properties.

- Oral Toxicity (H302): Many substituted aromatic compounds exhibit moderate acute oral toxicity. Ingestion can lead to gastrointestinal irritation, nausea, and vomiting[4].
- Skin and Eye Irritation (H315, H319): As a moderately lipophilic molecule, it can penetrate the outer layers of the skin, causing irritation. Direct contact with the eyes is likely to cause significant irritation due to the chemical's reactivity[2][5].
- Respiratory Irritation (H335): If handled as a powder or if aerosols are generated, inhalation can irritate the mucous membranes and the respiratory tract, leading to symptoms like coughing and shortness of breath[3].

## Section 3: Risk Mitigation and Safe Handling Protocols

A multi-layered approach to risk mitigation is essential, combining engineering controls, personal protective equipment, and stringent operational protocols. The following workflow is mandatory for all personnel handling this compound.



[Click to download full resolution via product page](#)

Caption: Standard workflow for handling **Ethyl 6-bromo-2-fluoro-3-methoxybenzoate**.

## Engineering Controls

The primary engineering control is to minimize inhalation exposure.

- **Chemical Fume Hood:** All weighing, transferring, and reaction setup must be performed inside a certified chemical fume hood with a face velocity of 80-120 feet per minute. This is the most critical step to prevent respiratory irritation from dust or aerosols[4].
- **Ventilation:** Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.

## Personal Protective Equipment (PPE)

PPE is the user's last line of defense and must be worn at all times in the handling area.

- **Hand Protection:** Nitrile gloves are required. Inspect gloves for any defects before use. If contact with the chemical occurs, remove gloves immediately, wash hands, and don new gloves. Double-gloving is recommended for extended handling periods[5].
- **Eye Protection:** Chemical safety goggles that provide a full seal around the eyes are mandatory. A face shield should be worn over goggles if there is a significant splash risk[3][5].
- **Skin and Body Protection:** A flame-retardant lab coat must be worn and fully buttoned. Ensure shoes fully cover the feet; open-toed shoes are prohibited[3].

## Experimental Protocol: Safe Weighing and Transfer

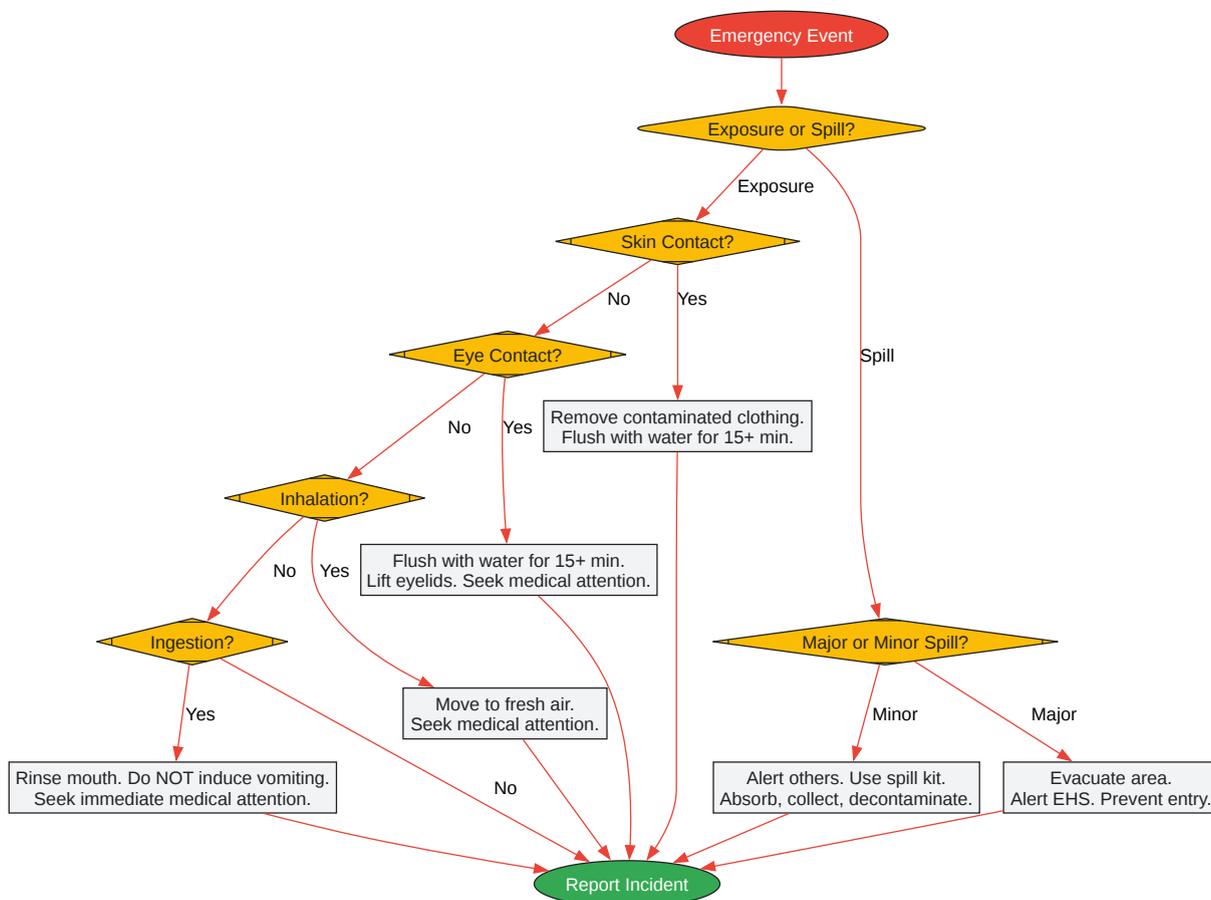
This protocol is designed to be a self-validating system, where each step minimizes exposure.

- **Preparation:** Place a weigh boat, spatula, and the chemical container inside the chemical fume hood.
- **Tare:** Tare the balance with the weigh boat.
- **Dispensing:** Slowly open the container. Use a clean spatula to carefully transfer the solid from the container to the weigh boat. Avoid any sudden movements that could create dust.

- **Sealing:** Immediately and tightly seal the main chemical container after dispensing.
- **Transfer:** Carefully add the weighed solid to the reaction vessel, which should also be within the fume hood.
- **Decontamination:** Wipe the spatula clean with a solvent-dampened cloth (e.g., ethanol or isopropanol), allowing the solvent to evaporate in the hood. Dispose of the cloth in the designated solid chemical waste container.
- **Waste Disposal:** Dispose of the used weigh boat and any contaminated consumables in the designated solid chemical waste container.

## Section 4: Emergency Procedures

Rapid and correct response to an exposure or spill is critical. All personnel must be familiar with the location of safety showers, eyewash stations, and spill kits.



[Click to download full resolution via product page](#)

Caption: Decision workflow for emergency response procedures.

## First-Aid Measures

- **Skin Contact:** Immediately remove all contaminated clothing. Drench the affected skin with running water for at least 15 minutes[3]. If irritation persists, seek medical attention[2].
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[3][4].
- **Inhalation:** Move the affected person to fresh air at once. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[6][2].
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention[6][3].

## Accidental Release Measures

- **Minor Spill (in fume hood):** Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for chemical waste. Decontaminate the area with a suitable solvent, followed by soap and water.
- **Major Spill (outside fume hood):** Evacuate the immediate area and alert others. Prevent entry. Contact your institution's Environmental Health & Safety (EHS) department immediately.

## Section 5: Storage and Disposal

Proper storage is crucial for maintaining chemical integrity and safety, while correct disposal prevents environmental contamination.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents[4][5]. The storage area should be secured and accessible only to authorized personnel[1].
- **Disposal:** Dispose of waste chemical and contaminated materials through a licensed hazardous waste disposal company. Do not allow the material to enter drains or waterways. Follow all federal, state, and local regulations.

## Section 6: Conclusion

**Ethyl 6-bromo-2-fluoro-3-methoxybenzoate** is a valuable research chemical that can be handled safely by adhering to the protocols outlined in this guide. While its specific toxicological properties have not been exhaustively studied, the data from close structural analogs provide a clear and consistent picture of its hazards: it is harmful if swallowed and causes skin, eye, and respiratory irritation. By understanding the rationale behind these hazards and rigorously applying engineering controls, personal protective equipment, and safe handling procedures, researchers can effectively minimize their risk of exposure and conduct their work in a secure environment.

## References

- Generic Supplier SDS. SAFETY DATA SHEET for 2-Bromo-6-fluoroaniline. (July 02, 2009).
- BLD Pharmatech. Safety Data Sheet for 4-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)
- Thermo Fisher Scientific.
- Sigma-Aldrich.
- BLD Pharmatech.
- MilliporeSigma. SAFETY DATA SHEET - Salinomycin. (April 28, 2025).
- Sigma-Aldrich. SAFETY DATA SHEET - Cyanuric chloride-13C3. (September 07, 2024).
- Sigma-Aldrich. SAFETY DATA SHEET - 1,1,2,2-tetrachloro-[1,2-2H2]ethane. (July 30, 2025).
- Dana Bioscience. Ethyl 2-bromo-6-fluoro-3-methoxybenzoate 1g. [[Link](#)]
- Sigma-Aldrich. SAFETY DATA SHEET - Tetrakis(acetonitrile)copper(I)
- Appchem. 2-BROMO-6-FLUORO-3-METHOXYBENZALDEHYDE | 154650-22-3. [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 2. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]

- [3. store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
- [4. fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- [5. tcichemicals.com](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
- [6. static.cymitquimica.com](https://static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com)]
- To cite this document: BenchChem. [Section 1: Compound Identification and Inferred Hazard Profile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6296095#ethyl-6-bromo-2-fluoro-3-methoxybenzoate-safety-data-sheet>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)